

safety and handling of (3R)-(+)-3-(Methylamino)pyrrolidine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3R)-(+)-3-(Methylamino)pyrrolidine

Cat. No.: B166973

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An In-depth Technical Guide to the Safe Handling and Management of (3R)-(+)-3-(Methylamino)pyrrolidine

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency management of (3R)-(+)-3-(Methylamino)pyrrolidine (CAS No. 139015-33-1). The protocols and recommendations herein are synthesized from authoritative safety data sheets and chemical databases to ensure scientific integrity and promote a self-validating system of laboratory safety.

Section 1: Chemical and Physical Identity


(3R)-(+)-3-(Methylamino)pyrrolidine is a chiral amine that serves as a critical building block in medicinal chemistry and organic synthesis.^[1] Its utility in developing pharmaceuticals, particularly for neurological disorders, necessitates a thorough understanding of its properties for safe and effective use.^[1]

Data for (3R)-(+)-3-(Methylamino)pyrrolidine is summarized below:

Property	Value	Source(s)
CAS Number	139015-33-1	[1] [2]
Molecular Formula	C ₅ H ₁₂ N ₂	[1] [3]
Molecular Weight	100.17 g/mol	[1] [3]
Appearance	Colorless to light yellow clear liquid	[1] [4]
Density	0.94 g/mL	[1]
Boiling Point	164 °C (Lit.)	[1]
Flash Point	31 °C	[4]
Refractive Index	n _{20D} 1.48	[1]
Optical Rotation	[α] _{20/D} = +17° to +22° (c=10 in EtOH)	[1] [4]

Section 2: Hazard Identification and GHS Classification

This compound presents significant chemical hazards, primarily related to its flammability and corrosivity. Understanding these risks is the foundation of safe handling. The material is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage. [\[3\]](#)[\[4\]](#)[\[5\]](#)

GHS Classification	Hazard Statement	Pictogram
Flammable Liquids, Category 3	H226: Flammable liquid and vapor	
Skin Corrosion, Category 1B	H314: Causes severe skin burns and eye damage	corrosive
Acute Toxicity, Oral, Category 4	H302: Harmful if swallowed	!
Serious Eye Damage, Category 1	H318: Causes serious eye damage	corrosive
STOT SE, Category 3	H335: May cause respiratory irritation	!

Signal Word: Danger[3][6]

The combination of flammability and corrosivity dictates the stringent engineering controls and personal protective equipment required. The low flash point of 31°C means that flammable vapors can form at typical ambient temperatures, posing a significant fire risk.[4]

Section 3: Core Principles of Safe Handling

The causality behind the recommended handling procedures stems directly from the hazards identified in Section 2.

- **Flammability Mitigation:** The primary goal is to prevent the ignition of vapors. Vapors are heavier than air and may travel to a source of ignition and flash back.[7] This is achieved by:
 - **Eliminating Ignition Sources:** Prohibiting open flames, sparks, and hot surfaces in the handling area.[5][8]
 - **Preventing Static Discharge:** Grounding and bonding all containers and receiving equipment is critical, as electrostatic charges can be generated during transfer.[5][8][9]
 - **Using Appropriate Equipment:** Employing explosion-proof electrical and ventilating equipment and non-sparking tools prevents the accidental generation of sparks.[5][7][9]

- Corrosion Protection: The compound is extremely destructive to tissue of the mucous membranes, upper respiratory tract, eyes, and skin.[\[10\]](#) Therefore, preventing all direct physical contact is paramount. This is achieved by:
 - Engineering Controls: Working within a chemical fume hood to control vapor inhalation.[\[7\]](#)[\[10\]](#)
 - Personal Protective Equipment (PPE): Using a multi-layered defense of gloves, chemical goggles or a face shield, and protective clothing to shield the user from splashes or accidental contact.[\[5\]](#)[\[7\]](#)

Section 4: Standard Operating Procedures (SOPs)

Engineering Controls & Personal Protective Equipment (PPE)

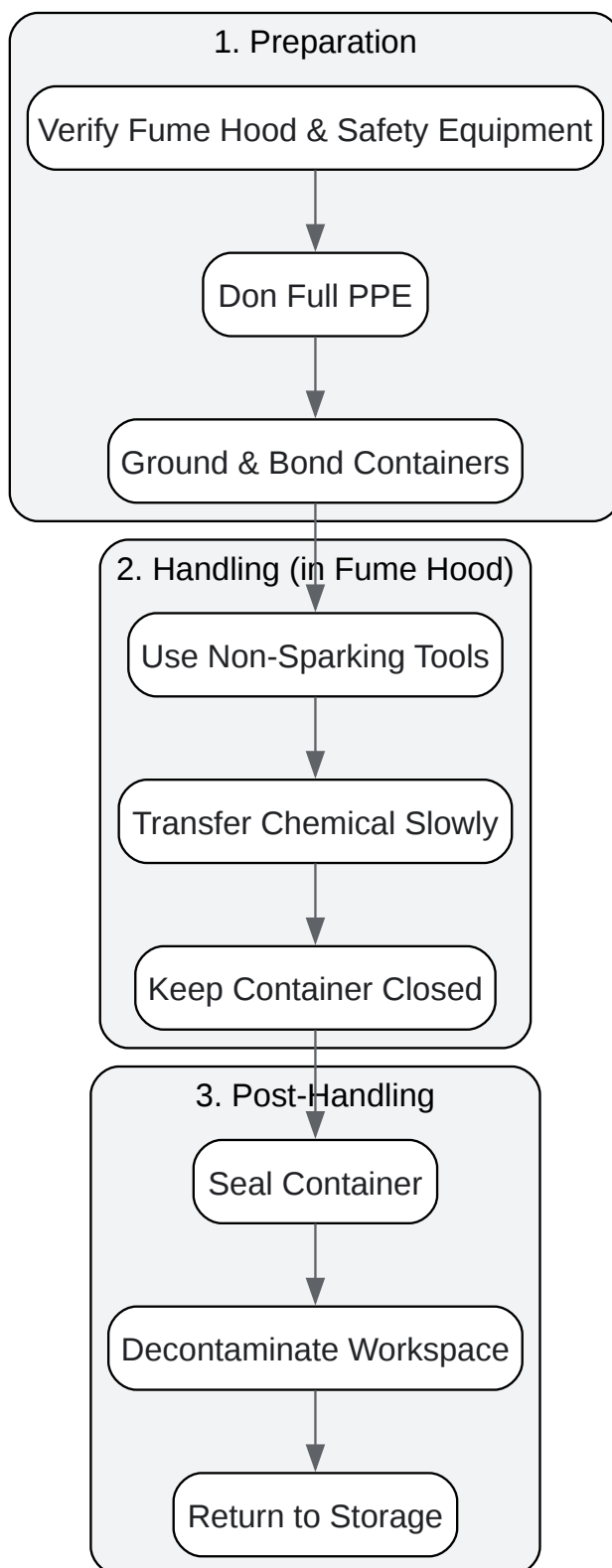
Adherence to proper controls and PPE is mandatory.

Control/PPE Type	Specification	Rationale
Engineering Control	Chemical Fume Hood	To prevent inhalation of corrosive and irritating vapors. [7] [10]
Eye/Face Protection	Chemical safety goggles and/or full-face shield.	Protects against splashes that can cause severe eye damage. [5] [7]
Skin Protection	Flame-retardant lab coat; Chemical-resistant gloves (e.g., Nitrile); Chemical resistant overalls and boots as needed. [11] [12]	Protects skin from contact, which causes severe burns. [5] Contaminated clothing must be removed immediately and washed before reuse. [2]
Respiratory Protection	NIOSH/MSHA approved respirator (e.g., Type ABEK filter) if fume hood is not available or if exposure limits are exceeded. [7]	Protects the respiratory system from irritation.

General Handling Protocol

This step-by-step workflow must be followed for any manipulation of the compound.

- Preparation:
 - Confirm the chemical fume hood is operational.
 - Ensure an appropriate fire extinguisher (dry chemical, CO₂, or alcohol-resistant foam) is accessible.[\[5\]](#)
 - Don all required PPE as specified in Table 3.
 - Ground and bond the source container and receiving vessel before initiating transfer.[\[5\]](#)[\[8\]](#)
- Aliquotting and Transfer:
 - Perform all operations within the chemical fume hood.[\[7\]](#)
 - Use only non-sparking tools for opening and closing containers.[\[5\]](#)[\[9\]](#)
 - Slowly dispense the liquid to minimize splashing and static charge generation.
 - Keep the container tightly closed when not in use to prevent the escape of flammable vapors.[\[4\]](#)[\[5\]](#)
- Post-Handling:
 - Securely seal the container, ensuring it is airtight.
 - Decontaminate the work area and any equipment used.
 - Remove PPE, washing gloves before removal and washing hands thoroughly after handling.[\[11\]](#)[\[13\]](#)
 - Return the chemical to its designated storage location.



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Caption: Standard protocol for handling (3R)-(+)-3-(Methylamino)pyrrolidine.

Storage Protocol

Proper storage is crucial to maintain chemical integrity and prevent accidents.

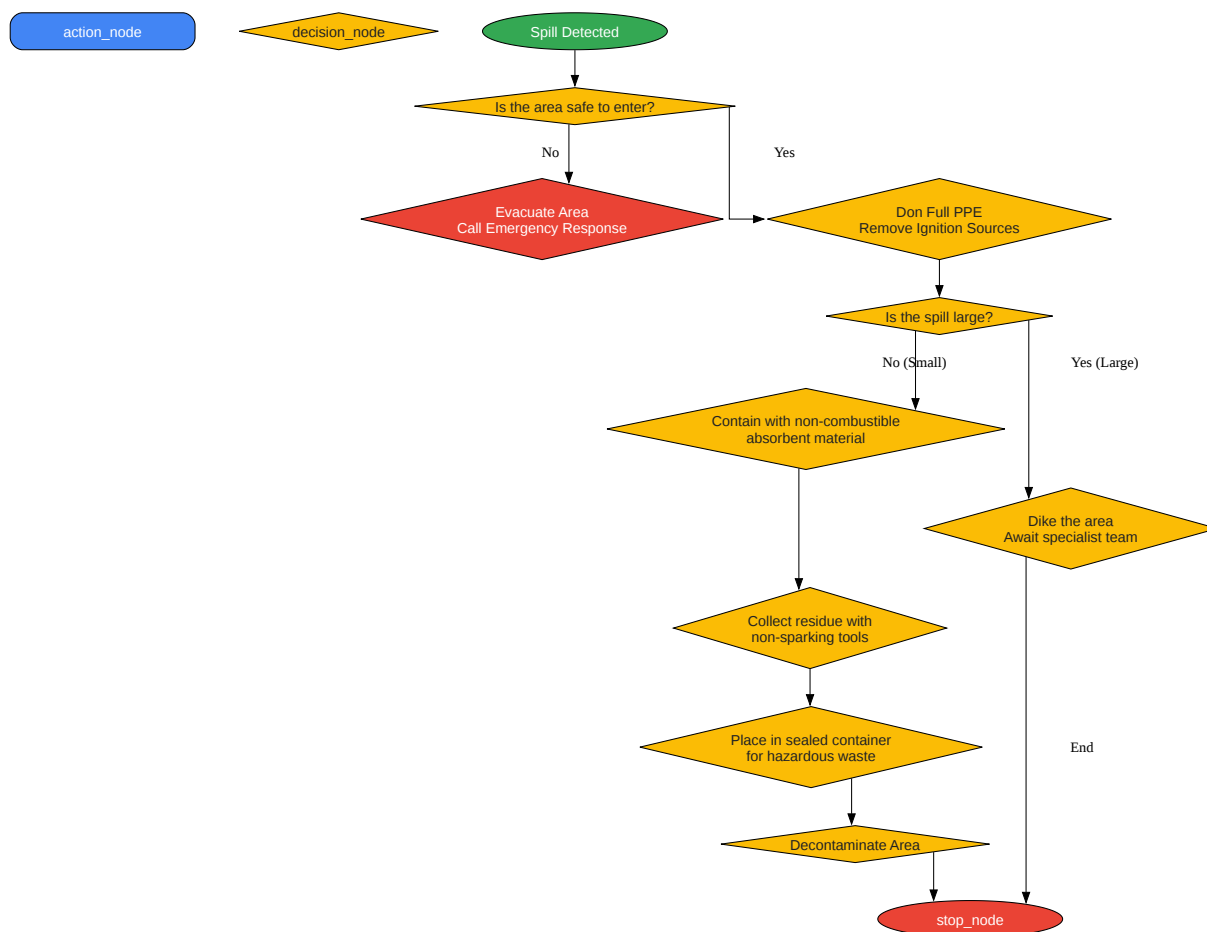
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.[\[2\]](#)[\[5\]](#)
The storage area should be locked.[\[5\]](#)
- Temperature: Store under refrigeration at 2-8°C or 0-10°C.[\[1\]](#)[\[4\]](#)
- Atmosphere: Store under an inert gas (e.g., nitrogen or argon) as the material can be sensitive to air and moisture.[\[4\]](#)[\[7\]](#)
- Container: Keep the container tightly closed and properly labeled.[\[4\]](#)[\[5\]](#)
- Incompatibilities: Keep away from heat, sparks, open flames, and strong oxidizing agents.[\[5\]](#)
[\[7\]](#)

Section 5: Emergency Response Protocols

Immediate and correct response to an emergency can significantly mitigate harm.

Accidental Release (Spill)

- Evacuate: Immediately evacuate all personnel from the spill area.
- Isolate: Remove all sources of ignition and ventilate the area.[\[8\]](#)
- Protect: Do not act without suitable protective equipment.[\[8\]](#)
- Contain: Prevent further leakage if it is safe to do so. Cover drains.[\[10\]](#) Contain the spill using a non-combustible absorbent material (e.g., vermiculite, sand, or earth).
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[\[7\]](#)
- Clean: Clean the affected area thoroughly.



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Caption: Decision workflow for responding to an accidental spill.

First Aid Measures

First aiders must protect themselves before assisting.^[10] Seek immediate medical attention in all cases of exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.^{[2][5]} If breathing is difficult or has stopped, provide artificial respiration. Immediately call a poison center or doctor.^[5]
- Skin Contact: Take off immediately all contaminated clothing.^[5] Rinse the skin with plenty of water or shower for at least 15 minutes.^{[2][13]}
- Eye Contact: Rinse cautiously with water for several minutes.^[5] Remove contact lenses, if present and easy to do. Continue rinsing.^[5] Immediately call a poison center or doctor.^[5]
- Ingestion: Rinse mouth with water.^[2] Do NOT induce vomiting.^[5] Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation.^[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO₂).^{[5][13]}
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air.^[7] Containers may explode when heated.^[7] Thermal decomposition can release irritating and toxic gases and vapors, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).^{[7][13]}
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[7]

Section 6: Waste Disposal

Chemical waste must be managed in compliance with all applicable laws and regulations.

- Procedure: Do not empty into drains.[7] Dispose of contents and container to an approved waste disposal plant.[2][10] This should be done through a licensed disposal company.[11]
- Containers: Handle uncleaned containers as you would the product itself.[10] Do not reuse empty containers as they may contain flammable or corrosive residue.[8]

Section 7: Toxicological Profile (Summary)

While a comprehensive toxicological profile has not been fully investigated, the available data indicates significant acute hazards.[7]

- Acute Effects: The substance is harmful if swallowed and causes severe chemical burns to the skin and eyes upon contact.[3][5] Vapors may cause respiratory irritation.[6] Overexposure symptoms may include headache, dizziness, nausea, and vomiting.[7]
- Chronic Effects: No specific data on chronic effects, carcinogenicity, or reproductive toxicity is available for this specific compound in the provided search results. However, related compounds have been associated with central nervous system and cardiovascular toxicities. [14]

This guide is intended to provide a framework for the safe handling of **(3R)-(+)-3-(Methylamino)pyrrolidine**. It is imperative that all users receive site-specific training and consult the most current Safety Data Sheet (SDS) provided by the manufacturer before use.

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- To cite this document: BenchChem. [safety and handling of (3R)-(+)-3-(Methylamino)pyrrolidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166973#safety-and-handling-of-3r-3-methylamino-pyrrolidine]

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